

An In-depth Technical Guide to Ethyl 4-Chloro-1-piperidinecarboxylate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Ethyl 4-Chloro-1-piperidinecarboxylate

Cat. No.: B586631

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and a representative synthetic workflow for **Ethyl 4-Chloro-1-piperidinecarboxylate**. This compound is a valuable building block in medicinal chemistry and is utilized in the synthesis of various pharmaceutical and agrochemical agents.^[1] Its unique piperidine core, combined with the reactivity offered by the chloro- and ethyl carboxylate functional groups, makes it a versatile intermediate for developing novel therapeutic agents.^[1]

Molecular Structure and Properties

Ethyl 4-Chloro-1-piperidinecarboxylate is a derivative of piperidine featuring an ethyl carbamate group on the nitrogen atom and a chlorine atom at the 4-position of the ring.

```
graph "Molecular_Structure" {
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    node [shape=plaintext, fontsize=12, fontname="sans-serif", fontcolor="#202124"];
    edge [penwidth=1.5, color="#202124"];
```

```
// Atom nodes
N1 [label="N", pos="0,0!"];
C1 [label="C", pos="-1.2,-0.7!"];
C2 [label="C", pos="-1.2,-2.2!"];
C3 [label="C", pos="0,-2.9!"];
C4 [label="C", pos="1.2,-2.2!"];
C5 [label="C", pos="1.2,-0.7!"];
Cl [label="Cl", pos="0,-4.4!"];
C6 [label="C", pos="0,1.5!"];
O1 [label="O", pos="-1,2.2!"];
O2 [label="O", pos="1,2.2!"];
C7 [label="C", pos="1,3.7!"];
C8 [label="C", pos="2.2,4.4!"];
```

```
// Bond edges
N1 -- C1;
C1 -- C2;
C2 -- C3;
C3 -- C4;
C4 -- C5;
C5 -- N1;
C3 -- Cl;
N1 -- C6;
C6 -- O1 [style=double];
C6 -- O2;
O2 -- C7;
C7 -- C8;
}
```

Caption: Generalized workflow for the synthesis of **Ethyl 4-Chloro-1-piperidinecarboxylate**.

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References

- 1. chemimpex.com [chemimpex.com]
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